

An In-Depth Technical Guide to N-(3,4-dichlorophenyl)ethanesulfonamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(3,4-dichlorophenyl)ethanesulfonamide

Cat. No.: B259905

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **N-(3,4-dichlorophenyl)ethanesulfonamide**, a compound of interest within the broader class of sulfonamides. As a self-validating system of protocols and insights, this document is designed to equip researchers with the foundational knowledge necessary to explore the potential applications of this molecule in drug discovery and development.

Introduction: The Significance of the Sulfonamide Moiety

The sulfonamide functional group is a cornerstone of medicinal chemistry, present in a wide array of therapeutic agents with diverse biological activities. These activities span from antibacterial and antiviral to anticancer and anti-inflammatory applications. The N-aryl sulfonamides, in particular, have garnered significant attention for their potential as targeted

therapies. **N-(3,4-dichlorophenyl)ethanesulfonamide**, with its dichlorinated phenyl ring, presents a unique electronic and steric profile that warrants investigation.

Physicochemical Properties of N-(3,4-dichlorophenyl)ethanesulfonamide

A thorough understanding of a compound's physicochemical properties is fundamental to its development as a therapeutic agent. The following table summarizes the key computed properties for **N-(3,4-dichlorophenyl)ethanesulfonamide**.

Property	Value	Source
CAS Number	17947-65-8	[1]
Molecular Formula	C ₈ H ₉ Cl ₂ NO ₂ S	PubChem
Molecular Weight	254.13 g/mol	PubChem
XLogP3	2.9	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem
Topological Polar Surface Area	54.6 Å ²	PubChem

Note: The properties listed above are computationally derived and may vary from experimentally determined values.

Synthesis of N-(3,4-dichlorophenyl)ethanesulfonamide: A Validated Protocol

The synthesis of N-aryl sulfonamides is a well-established process in organic chemistry. The following protocol outlines a reliable method for the preparation of **N-(3,4-dichlorophenyl)ethanesulfonamide** from commercially available starting materials.

Experimental Protocol: Synthesis via Sulfonylation of 3,4-Dichloroaniline

Objective: To synthesize **N-(3,4-dichlorophenyl)ethanesulfonamide** by the reaction of 3,4-dichloroaniline with ethanesulfonyl chloride.

Materials:

- 3,4-Dichloroaniline
- Ethanesulfonyl chloride
- Pyridine (or another suitable base, e.g., triethylamine)
- Dichloromethane (DCM) or other suitable aprotic solvent
- 1M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

Procedure:

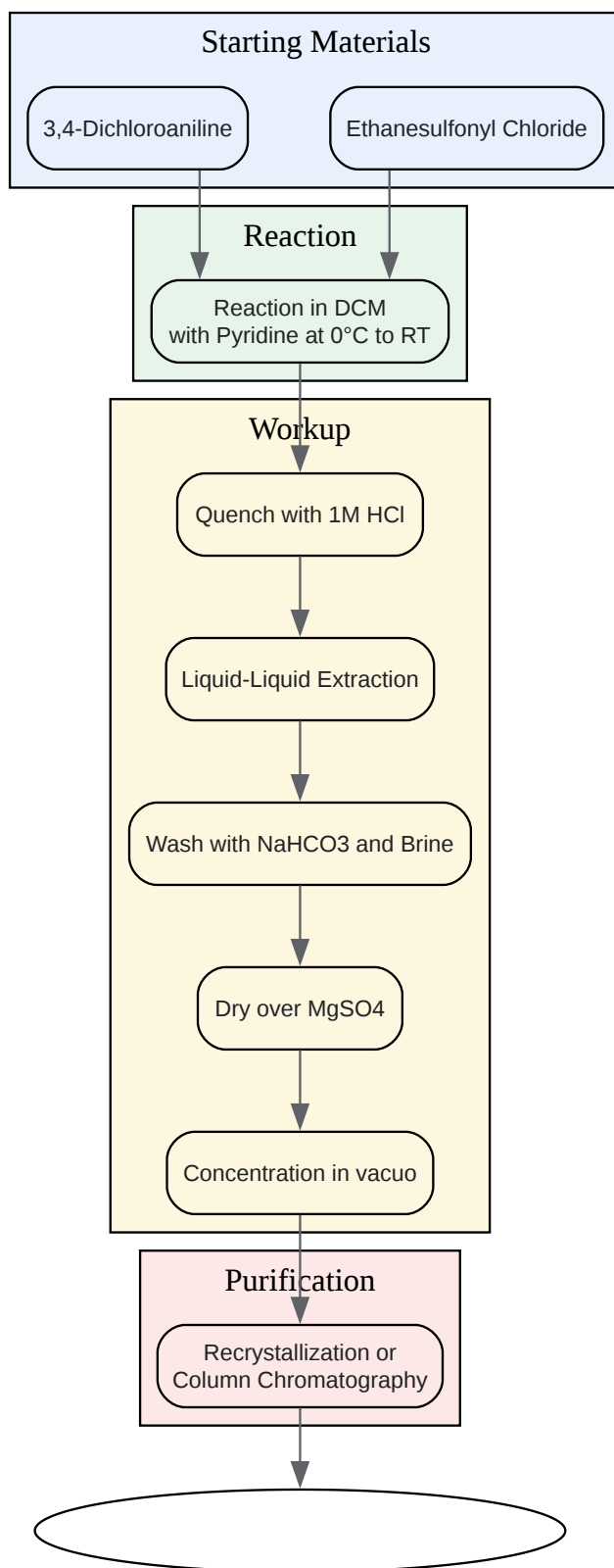
- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 3,4-dichloroaniline (1.0 eq) in dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Base:** To the stirred solution, add pyridine (1.2 eq) and cool the mixture to 0 °C in an ice bath.

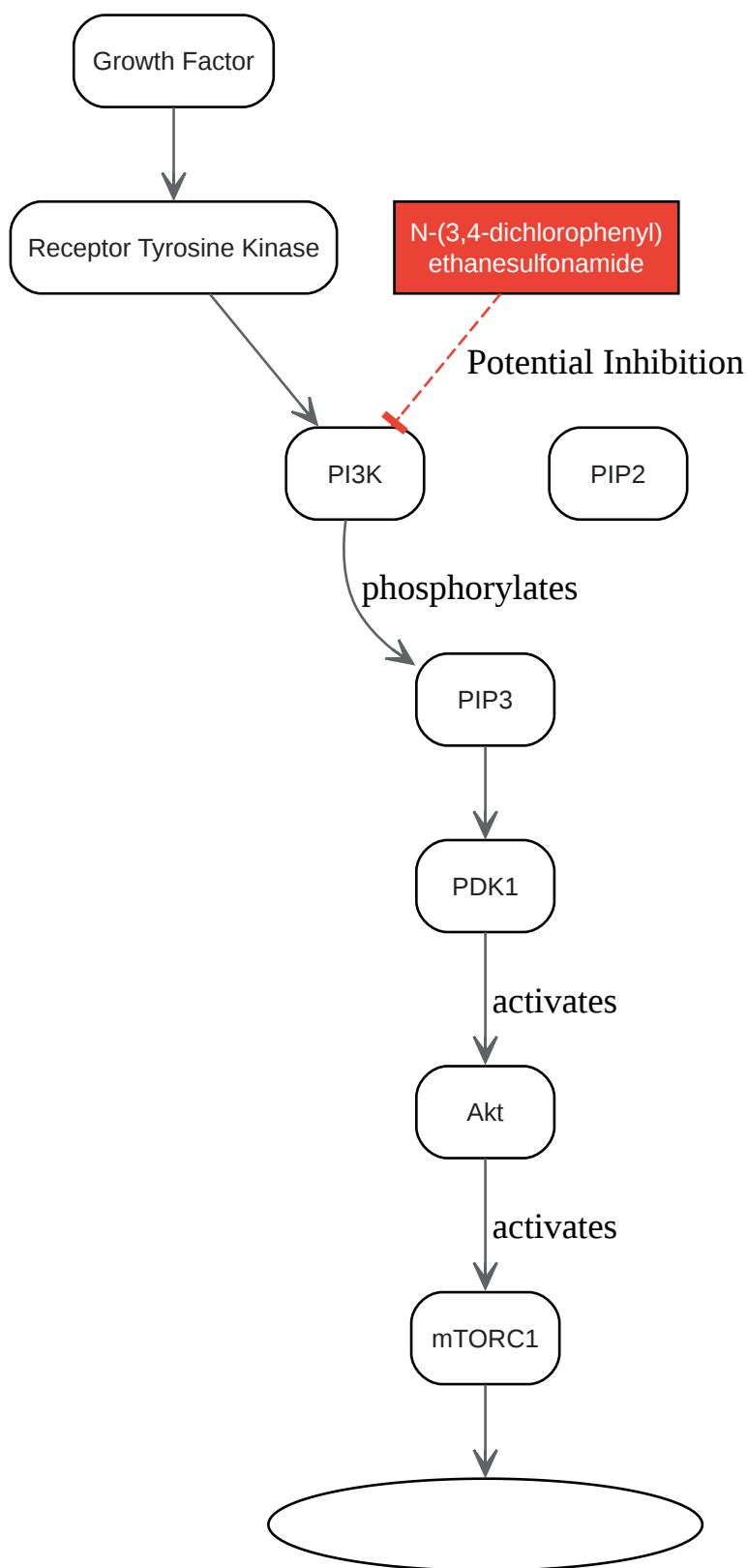
- Addition of Sulfonyl Chloride: Slowly add ethanesulfonyl chloride (1.1 eq) dropwise to the reaction mixture. Maintain the temperature at 0 °C during the addition.
- Reaction Progression: After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Workup:
 - Quench the reaction by adding 1M HCl and transfer the mixture to a separatory funnel.
 - Separate the organic layer and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate in vacuo using a rotary evaporator.
- Purification: Purify the crude product by recrystallization or column chromatography to yield **N-(3,4-dichlorophenyl)ethanesulfonamide** as a solid.

Causality of Experimental Choices:

- The use of an inert atmosphere prevents side reactions with atmospheric moisture.
- The addition of a base like pyridine is crucial to neutralize the HCl generated during the reaction, driving the equilibrium towards product formation.
- Performing the initial addition at 0 °C helps to control the exothermic nature of the reaction.
- The aqueous workup is designed to remove the base, any remaining starting materials, and salts, ensuring a cleaner crude product for purification.

Visualizing the Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 页面加载中... [china.guidechem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to N-(3,4-dichlorophenyl)ethanesulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b259905/docs#an-in-depth-technical-guide-to-n-3-4-dichlorophenyl-ethanesulfonamide\]](https://www.benchchem.com/product/b259905/docs#an-in-depth-technical-guide-to-n-3-4-dichlorophenyl-ethanesulfonamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check